

Verdamycin molecular formula and molar mass

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Compound of Interest

Compound Name: *Verdamycin*

CAS No.: *49863-48-1*

Cat. No.: *B10821054*

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In-Depth Technical Guide to Verdamycin

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Verdamycin**, an aminoglycoside antibiotic. It covers its chemical properties, mechanism of action, and relevant experimental protocols, presenting data in a structured format suitable for a professional audience.

Core Molecular and Chemical Properties

Verdamycin is a broad-spectrum aminoglycoside antibiotic produced by the fermentation of *Micromonospora grisea*.^{[1][2][3][4]} Its chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₉ N ₅ O ₇	PubChem
Molar Mass	461.56 g/mol	Wikipedia
IUPAC Name	(2R,3R,4R,5R)-2- [(1S,2S,3R,4S,6R)-4,6- diamino-3-[[[(2R,3S)-3-amino- 6-(1-aminoethyl)-3,4-dihydro- 2H-pyran-2-yl]oxy]-2- hydroxycyclohexyl]oxy]-5- methyl-4-(methylamino)oxane- 3,5-diol	PubChem
CAS Number	49863-48-1	ChemicalBook
Synonyms	Verdamycin, 6'-C- Methylsisomicin	AntibioticDB
Appearance	Not specified in provided results	N/A

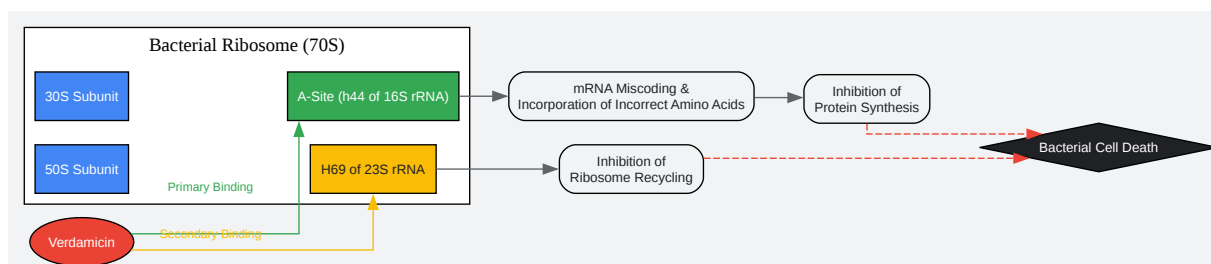
Mechanism of Action

As a member of the aminoglycoside class, **Verdamycin**'s primary mechanism of action is the inhibition of bacterial protein synthesis.^[5] This is achieved through high-affinity binding to specific sites on the bacterial ribosome.

Primary Target: 30S Ribosomal Subunit **Verdamycin** binds to the decoding A-site within helix 44 (h44) of the 16S ribosomal RNA (rRNA) in the 30S subunit.^{[6][7]} This interaction disrupts the fidelity of protein synthesis by causing misreading of the mRNA codon.^[5] The binding stabilizes the interaction between the mRNA codon and a near-cognate aminoacyl-tRNA, leading to the incorporation of incorrect amino acids into the growing polypeptide chain. This results in the production of non-functional or toxic proteins, ultimately leading to bacterial cell death.

Secondary Target: 50S Ribosomal Subunit Aminoglycosides, including likely **Verdamycin**, also exhibit a secondary binding site in helix 69 (H69) of the 23S rRNA within the large 50S ribosomal subunit.^{[6][8]} H69 is a critical component of the intersubunit bridge that connects the

50S and 30S subunits. Binding at this site interferes with the recycling of the ribosome after a round of translation is complete, further disrupting the protein synthesis cycle.[6][8]



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Verdamycin's dual-site mechanism of action on the bacterial ribosome.

Antibacterial Spectrum and Potency

Verdamycin exhibits a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1] Its potency has been shown to be comparable or superior to other widely used aminoglycosides like gentamicin and sisomicin.[3][9]

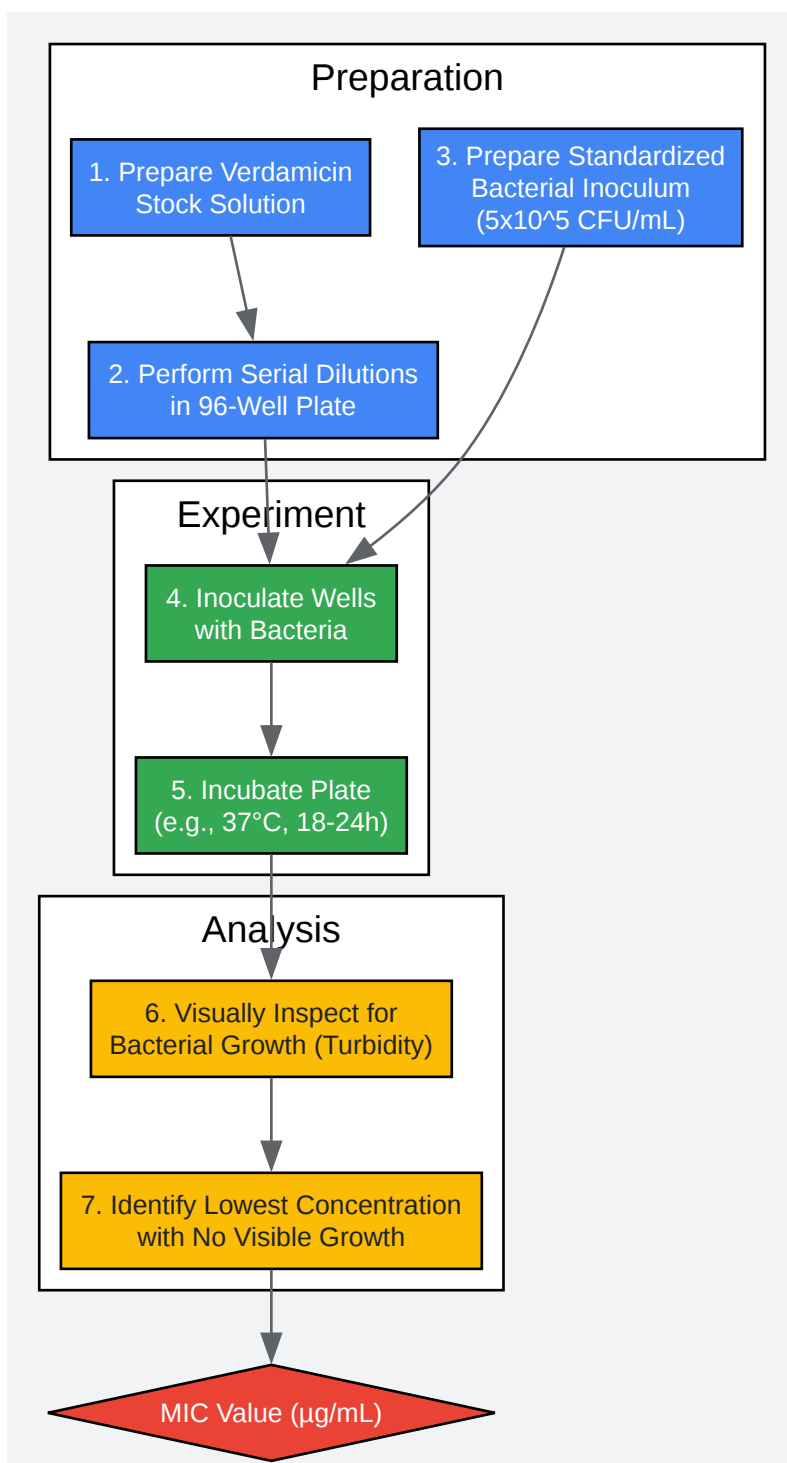
Organism Type	Potency Comparison	Note
Gram-positive Bacteria	1.5 to 3 times more active than gentamicin	[9]
Gram-negative Bacteria	1.5 to 3 times more active than gentamicin	With the exception of <i>Pseudomonas</i> species.[9]
<i>Pseudomonas aeruginosa</i>	Activity similar to gentamicin and sisomicin	[1][9]

Experimental Protocols: Minimum Inhibitory Concentration (MIC) Determination

A crucial experiment to quantify the in vitro activity of an antibiotic like **Verdamycin** is the determination of its Minimum Inhibitory Concentration (MIC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.^{[10][11]} The broth microdilution method is a standard protocol.

Broth Microdilution Protocol

- **Preparation of Antimicrobial Agent:** A stock solution of **Verdamycin** is prepared in an appropriate solvent and then serially diluted in cation-adjusted Mueller-Hinton Broth (MHB) to create a range of concentrations.^[12] These dilutions are typically performed in a 96-well microtiter plate.^[13]
- **Inoculum Preparation:** The bacterial strain to be tested is cultured in a suitable broth to achieve a logarithmic growth phase. The culture is then diluted to a standardized concentration, typically 5×10^5 colony-forming units (CFU)/mL.^[11]
- **Inoculation:** Each well of the microtiter plate containing the **Verdamycin** dilutions is inoculated with the standardized bacterial suspension.^[13] Control wells are included: a positive control (bacteria with no antibiotic) and a negative control (broth only, no bacteria).
- **Incubation:** The plate is incubated under standard conditions (e.g., 35-37°C for 18-24 hours).^{[12][13]}
- **Reading Results:** Following incubation, the plate is examined for visible turbidity. The MIC is recorded as the lowest concentration of **Verdamycin** in which there is no visible growth.^[11]



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Workflow for determining the Minimum Inhibitory Concentration (MIC).

Safety and Toxicology Considerations

Common to all aminoglycosides, **Verdamycin** carries a risk of potential adverse effects, primarily:

- Nephrotoxicity: Toxicity to the kidneys.
- Ototoxicity: Damage to the inner ear, which can result in hearing loss and vestibular dysfunction.[5]

The risk of ototoxicity is significantly increased in individuals with certain genetic variations in the mitochondrial gene MT-RNR1.[14] Therefore, pharmacogenetic testing may be considered before initiating therapy with aminoglycosides.[15] Monitoring of renal function and hearing is often recommended during prolonged treatment courses.[5]

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